

A Technical Guide to the Natural Abundance and Isotopic Composition of Tellurium

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Compound of Interest

Compound Name: Tellurium

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the natural abundance and isotopic composition of the element tellurium (Te). It is intended to serve as a core reference for researchers, scientists, and professionals in drug development who require precise and detailed information on the isotopic characteristics of tellurium. This document summarizes quantitative data in structured tables, details experimental protocols for isotopic analysis, and provides visualizations of key concepts.

Introduction to Tellurium

Tellurium (Te), with atomic number 52, is a rare, brittle, silvery-white metalloid belonging to the chalcogen group of the periodic table.^[1] Its standard atomic weight is approximately 127.60 ± 0.03 u.^{[1][2]} Tellurium is one of the rarest stable solid elements in the Earth's crust.^[1] Naturally occurring tellurium is composed of eight isotopes, six of which are stable, and two are radioactive with exceptionally long half-lives.^{[1][2]}

Isotopic Composition and Natural Abundance

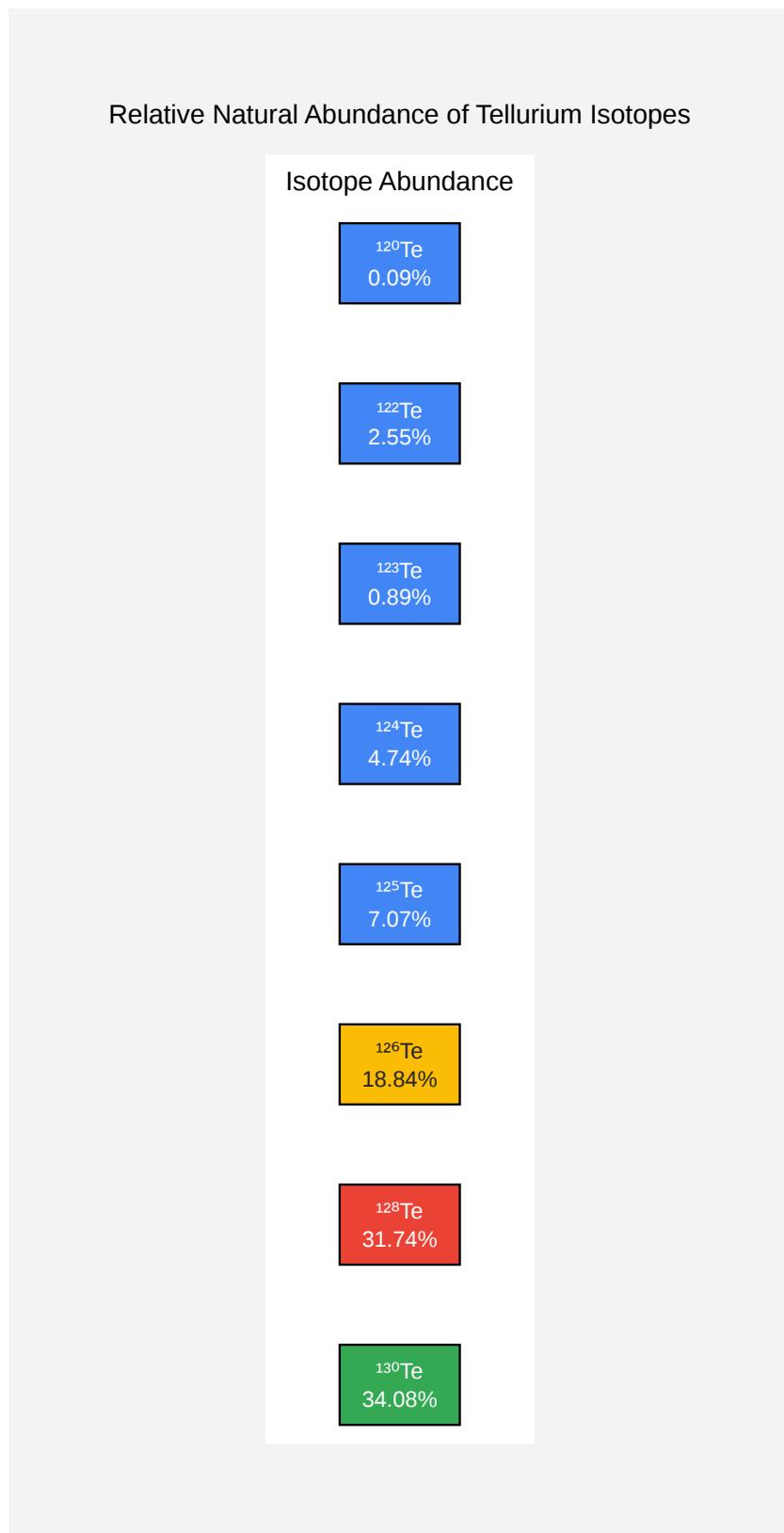
The isotopic composition of naturally occurring tellurium is a critical parameter in various scientific and technical fields. The abundances of its isotopes are presented in the table below.

Table 1: Isotopic Composition and Natural Abundance of Tellurium

Isotope	Mass Number	Natural Abundance (%)	Isotopic Mass (u)	Stability
^{120}Te	120	0.09 ± 0.01	119.904048	Stable
^{122}Te	122	2.55 ± 0.12	121.903050	Stable
^{123}Te	123	0.89 ± 0.03	122.904271	Observationally Stable*
^{124}Te	124	4.74 ± 0.14	123.902818	Stable
^{125}Te	125	7.07 ± 0.15	124.904429	Stable
^{126}Te	126	18.84 ± 0.25	125.903310	Stable
^{128}Te	128	31.74 ± 0.08	127.904463	Radioactive
^{130}Te	130	34.08 ± 0.62	129.906229	Radioactive

*Note: ^{123}Te is theoretically unstable and predicted to undergo electron capture, but this decay has not been observed. Its half-life is estimated to be greater than 9.2×10^{16} years.[\[2\]](#)

The following diagram, generated using the DOT language, visually represents the relative natural abundances of tellurium isotopes.



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A diagram illustrating the relative natural abundances of tellurium isotopes.

Radioactive Isotopes of Tellurium

Among the naturally occurring isotopes of tellurium, two are radioactive: ^{128}Te and ^{130}Te . These isotopes decay via double beta decay with exceptionally long half-lives.

Table 2: Naturally Occurring Radioactive Isotopes of Tellurium

Isotope	Half-Life (years)	Decay Mode	Daughter Isotope
^{128}Te	2.25×10^{24}	Double Beta Decay ($\beta^- \beta^-$)	^{128}Xe
^{130}Te	7.9×10^{20}	Double Beta Decay ($\beta^- \beta^-$)	^{130}Xe

The half-life of ^{128}Te is the longest known half-life of any radionuclide.[2][3]

Experimental Determination of Isotopic Composition

The precise determination of the isotopic composition of tellurium is predominantly achieved through mass spectrometry. Historically, Thermal Ionization Mass Spectrometry (TIMS) was employed; however, this technique suffered from low ionization efficiency for tellurium. Modern, high-precision measurements are performed using Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).

Historical Method: Thermal Ionization Mass Spectrometry (TIMS)

Early attempts to measure tellurium's isotopic composition utilized TIMS. The primary challenge with this method was the high first ionization potential of tellurium, which resulted in low analytical sensitivity and required larger sample sizes. While a negative-ion TIMS (N-TIMS) method showed improved sensitivity, MC-ICP-MS remains the preferred technique for its higher precision and accuracy.[4]

Modern Method: Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS)

MC-ICP-MS offers significantly improved ionization efficiency and analytical sensitivity for tellurium isotope measurements. The following is a generalized experimental protocol based on established methods.

4.2.1. Sample Preparation

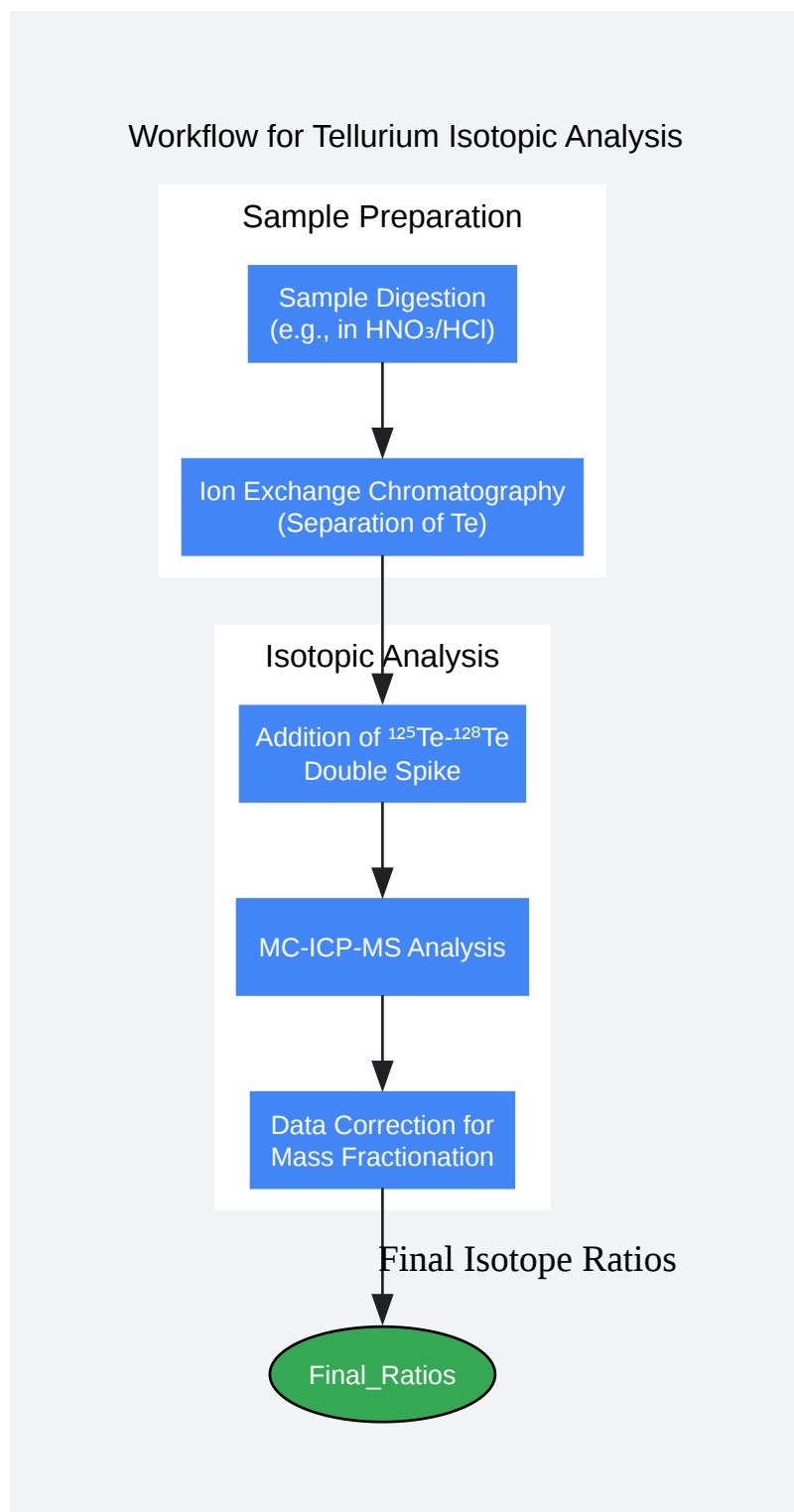
- **Digestion:** The tellurium-containing sample is dissolved in a suitable acid mixture, typically involving nitric acid (HNO_3) and hydrochloric acid (HCl).
- **Chemical Separation:** Tellurium is separated from the sample matrix to eliminate isobaric interferences. This is commonly achieved using anion exchange chromatography.

4.2.2. Isotopic Analysis by MC-ICP-MS with Double Spike Technique

To achieve the highest precision and accuracy, a double spike isotope dilution technique is often employed. This method corrects for instrumental mass fractionation. A common double spike for tellurium analysis is a mixture of ^{125}Te and ^{128}Te .

- **Spiking:** A known amount of the ^{125}Te - ^{128}Te double spike is added to a known amount of the purified tellurium sample.
- **Introduction to MC-ICP-MS:** The spiked sample solution is introduced into the MC-ICP-MS, often using a desolvating nebulizer to enhance sensitivity.
- **Data Acquisition:** The ion beams of the different tellurium isotopes are simultaneously measured using multiple Faraday cup detectors.
- **Data Correction:** The measured isotope ratios are corrected for instrumental mass bias using the known composition of the double spike and an iterative data reduction scheme.

The following diagram outlines the general workflow for the determination of tellurium isotopic composition using MC-ICP-MS with a double spike.



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A generalized workflow for the determination of tellurium isotopic composition.

Applications

Precise knowledge of the isotopic composition of tellurium is crucial in various fields:

- Geochemistry and Cosmochemistry: Studying the formation of the solar system and planetary bodies.
- Nuclear Science: Research into double beta decay and neutrino physics.
- Environmental Science: Tracing pollution sources.
- Materials Science: Characterization of tellurium-containing materials, such as in semiconductors and solar cells.
- Drug Development: Isotopic labeling for metabolic studies and as tracers in pharmacological research.

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